

"Picloram triethylamine salt CAS number and chemical identifiers"

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Compound of Interest

Compound Name: *Picloram triethylamine salt*

Cat. No.: *B15476889*

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In-Depth Technical Guide to Picloram Triethylamine Salt

This technical guide provides a comprehensive overview of **Picloram triethylamine salt**, including its chemical identifiers, physicochemical properties, analytical methodologies, and mechanism of action. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Properties

Picloram triethylamine salt is the salt formed from the herbicide Picloram and triethylamine. Picloram itself is a systemic herbicide used to control woody plants and a wide range of broad-leaved weeds.^[1] The triethylamine salt formulation enhances its utility in various applications.

Chemical Identifiers

A summary of the key chemical identifiers for **Picloram triethylamine salt** is presented in Table 1. These identifiers are crucial for the accurate identification and referencing of the compound in research and regulatory documentation.

Table 1: Chemical Identifiers for **Picloram Triethylamine Salt**

Identifier	Value	Reference
CAS Number	35832-11-2	[2][3]
Molecular Formula	C ₁₂ H ₁₈ Cl ₃ N ₃ O ₂	[2]
Component Formulas	C ₆ H ₃ Cl ₃ N ₂ O ₂ (Picloram) · C ₆ H ₁₅ N (Triethylamine)	[3]
Molecular Mass	342.6 g/mol	[2]
IUPAC Name	4-amino-3,5,6-trichloropyridine-2-carboxylic acid;N,N-diethylethanamine	[2]
InChI	InChI=1S/C6H3Cl3N2O2.C6H15N/c7-1-3(10)2(8)5(9)11-4(1)6(12)13;1-4-7(5-2)6-3/h(H2,10,11)(H,12,13);4-6H2,1-3H3	[3]
InChIKey	WFMULRZXIUQYFV-UHFFFAOYSA-N	[3]
Canonical SMILES	CCN(CC)CC.C1(=C(C(=NC(=C1Cl)Cl)C(=O)O)Cl)N	[3]
Synonyms	Picloram-triethylammonium, Triethylamine salt of picloram	[2]

Physicochemical Properties

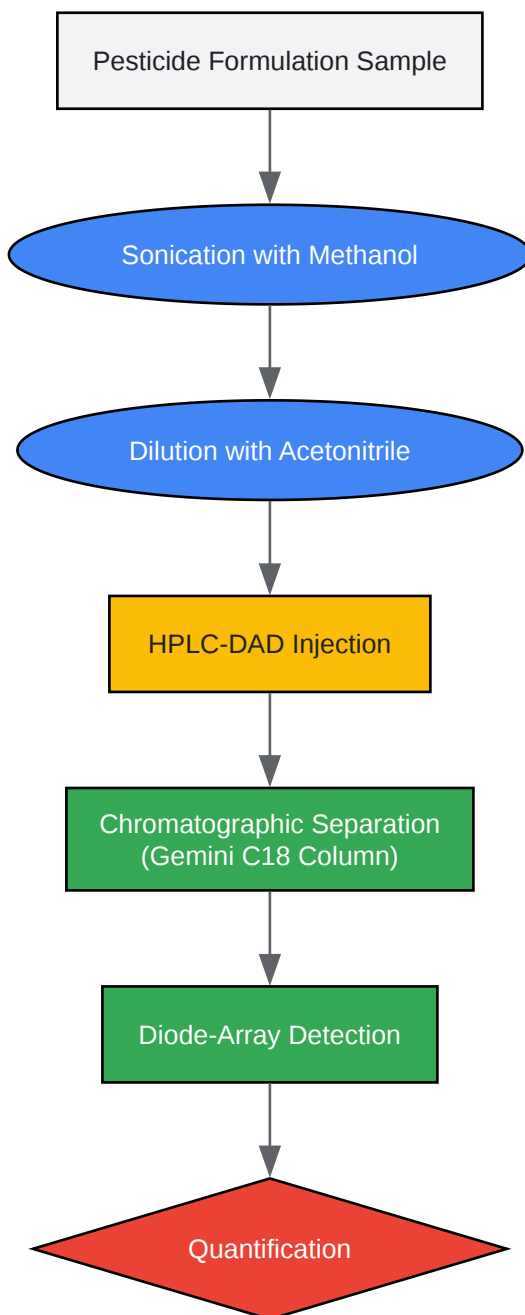
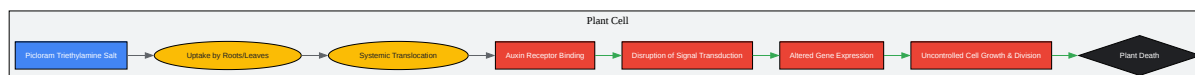
The physicochemical properties of **Picloram triethylamine salt** are essential for understanding its environmental fate and behavior. While specific experimental data for the salt is limited, properties of the parent compound, Picloram, and related salts provide valuable insights.

Table 2: Physicochemical Properties of Picloram and its Triethylamine Salt

Property	Value	Compound	Reference
Melting Point	Decomposes at 215 °C	Picloram	[1]
Vapor Pressure	8.0×10^{-5} mPa (at 20 °C)	Picloram-triethylammonium	[4]
Octanol-Water Partition Coefficient (log P)	1.20×10^1 (at pH 7, 20 °C)	Picloram-triethylammonium	[4]
Water Solubility	430 mg/L (at 25 °C)	Picloram	[1]

Mechanism of Action

Picloram is a synthetic auxin, also referred to as an "auxin mimic".[5][6] Its herbicidal activity stems from its ability to mimic the plant growth hormone indole-3-acetic acid (IAA). By binding to auxin receptors, Picloram disrupts normal plant growth processes, leading to uncontrolled and disorganized cell division and elongation.[5][6] This ultimately results in the death of susceptible plants. The precise molecular mechanism is believed to involve the acidification of the cell wall, which promotes cell elongation.[6]



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